

# Corchoionol C CAS number and molecular weight

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Compound of Interest

Compound Name: Corchoionol C

Cat. No.: B15597126

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#### **Corchoionol C: A Technical Overview**

For Researchers, Scientists, and Drug Development Professionals

Dated: December 3, 2025

This technical guide provides a comprehensive overview of **Corchoionol C**, a sesquiterpenoid of interest in natural product chemistry and pharmacology. This document details its chemical properties, isolation, and spectroscopic characterization.

**Core Data Summary** 

Parameter	Value	Reference
CAS Number	189351-15-3	[1]
Molecular Formula	C13H20O3	[1]
Molecular Weight	224.3 g/mol	[1]
Compound Type	Sesquiterpenoid	[1]
Source	Herbs of Uraria crinita	[1]
Physical Description	Powder	[1]

# **Physicochemical Properties**



Property	Value (Predicted/Estimated)
Boiling Point	362.3 ± 42.0 °C
Density	1.130 ± 0.06 g/cm <sup>3</sup>
рКа	12.72 ± 0.60
LogP	1.052

Caption: Predicted physicochemical properties of Corchoionol C.

## **Experimental Protocols**

While specific experimental protocols for the biological activity of **Corcholonol C** are not extensively detailed in the public domain, this section outlines a general methodology for its isolation from Uraria crinita, based on standard phytochemical practices.

Isolation of Corchoionol C from Uraria crinita

The isolation of **Corchoionol C** and other secondary metabolites from Uraria crinita typically involves solvent extraction and chromatographic separation.

- 1. Extraction: The dried and powdered plant material of Uraria crinita is subjected to sequential extraction with solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol, to separate compounds based on their solubility.
- 2. Chromatographic Separation: The crude extracts are then subjected to various chromatographic techniques for the isolation of pure compounds. This multi-step process may include:
- Column Chromatography: Using stationary phases like silica gel or Sephadex LH-20 to achieve initial separation of the extract components.
- Preparative Thin-Layer Chromatography (TLC): For further purification of fractions obtained from column chromatography.
- High-Performance Liquid Chromatography (HPLC): Employing reversed-phase columns (e.g., C18) for the final purification and isolation of Corcholonol C.



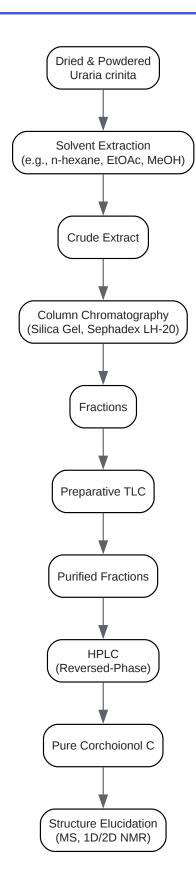




- 3. Structure Elucidation: The structure of the isolated **Corchoionol C** is determined using a combination of spectroscopic methods:
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) experiments to establish the connectivity of atoms and the stereochemistry of the molecule.

Below is a generalized workflow for the isolation and identification of natural products like **Corchoionol C**.





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Caption: Generalized workflow for the isolation of **Corchoionol C**.



### **Biological Activity**

Uraria crinita, the source of **Corchoionol C**, has been traditionally used for various medicinal purposes. Pharmacological studies on the extracts of U. crinita have indicated several biological activities, including antioxidant, anti-inflammatory, and osteogenic effects[2]. The plant is known to contain a variety of bioactive compounds such as flavonoids, triterpenes, and megastigmanes[2][3].

While specific studies detailing the biological activities and potential signaling pathways of **Corchoionol C** are limited, its glycoside form, Corchoionoside C, has been shown to inhibit the antigen-antibody reaction-induced histamine release from rat peritoneal exudate cells[4]. This suggests potential anti-allergic or anti-inflammatory properties that may be relevant to **Corchoionol C** as well.

Further research is required to fully elucidate the pharmacological profile and mechanism of action of **Corchoionol C**. The following diagram illustrates a hypothetical signaling pathway that could be investigated based on the known activities of related compounds.



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Caption: Hypothetical signaling pathway for **Corcholonol C**'s anti-inflammatory action.

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